

# Handling and storage requirements for N-(3-Chlorophenyl)-N-hydroxybenzamide

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## Compound of Interest

Compound Name: *N*-(3-Chlorophenyl)-*N*-hydroxybenzamide

CAS No.: 67055-91-8

Cat. No.: B15443993

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## Application Notes and Protocols for N-(3-Chlorophenyl)-N-hydroxybenzamide

### Introduction

**N-(3-Chlorophenyl)-N-hydroxybenzamide** is a specialized chemical compound with potential applications in pharmaceutical research and drug development. Its structure, featuring a hydroxamic acid moiety (-CONHOH), suggests it may act as a metal chelator or an inhibitor of metalloenzymes, a characteristic of many N-hydroxybenzamide derivatives which are notably explored as Histone Deacetylase (HDAC) inhibitors.[1] This guide provides a comprehensive overview of the essential handling, storage, and safety protocols for **N-(3-Chlorophenyl)-N-hydroxybenzamide**, designed for researchers, scientists, and professionals in drug development.

Given the limited availability of specific safety and handling data for this exact compound, the following protocols and recommendations are synthesized from established best practices for handling analogous chemical structures, particularly substituted benzamides and N-

hydroxybenzamide derivatives.[2][3][4] It is imperative that all users supplement this guide with a thorough review of any available supplier-specific Safety Data Sheets (SDS) and conduct their own risk assessments prior to commencing any work.

## Chemical and Physical Properties

A summary of key chemical data, extrapolated from structurally similar compounds, is presented below. These values should be considered as estimates and confirmed through empirical testing.

Property	Value (Estimated)	Source/Analogy
Molecular Formula	C <sub>13</sub> H <sub>10</sub> ClNO <sub>2</sub>	N-(3-chlorophenyl)-2-hydroxybenzamide[5]
Molecular Weight	247.68 g/mol	N-(3-chlorophenyl)-2-hydroxybenzamide[5]
Appearance	White to off-white solid	General for benzamide derivatives
Solubility	Soluble in organic solvents (e.g., DMSO, DMF, Methanol), sparingly soluble in water.	N-hydroxybenzamide
Stability	Potentially sensitive to light, air, and hydrolysis under acidic or basic conditions.[6][7]	N-hydroxybenzamide derivatives[6]

## Hazard Identification and Safety Precautions

Based on data from analogous compounds, **N-(3-Chlorophenyl)-N-hydroxybenzamide** should be handled as a potential irritant and health hazard.[2][4]

Potential Hazards:

- Skin Irritation: May cause skin irritation upon contact.[4]
- Eye Irritation: May cause serious eye irritation.[4]

- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[2]
- Ingestion: May be harmful if swallowed.[2]

## Personal Protective Equipment (PPE)

A robust PPE regimen is mandatory when handling this compound.

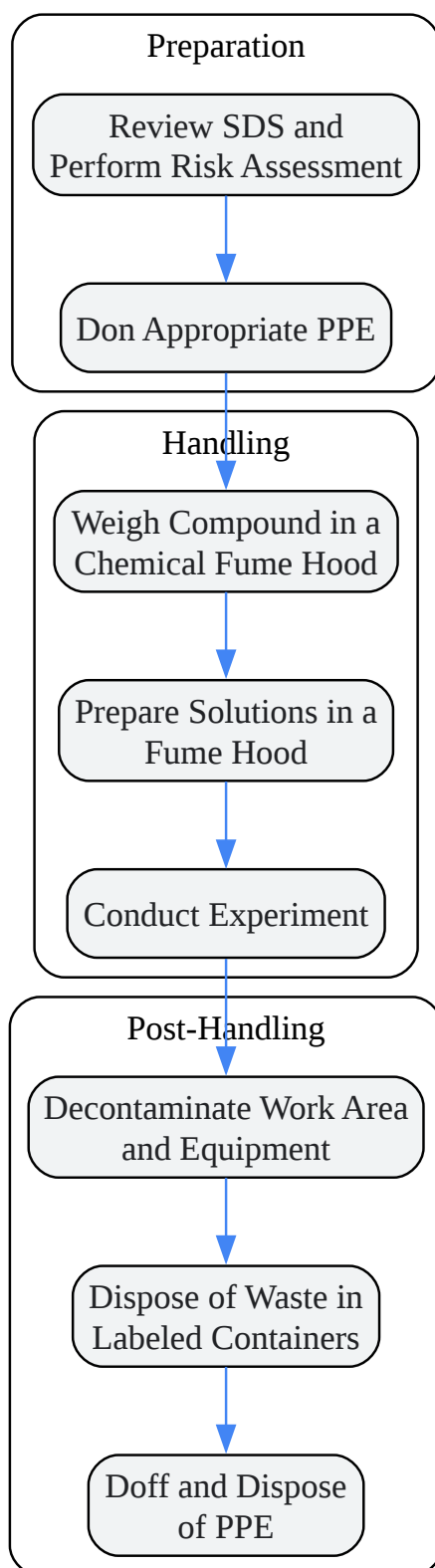
PPE Item	Specification	Rationale
Gloves	Nitrile or other chemically resistant gloves.	To prevent skin contact.
Eye Protection	Chemical safety goggles. A face shield is recommended if there is a splash hazard.[8]	To protect eyes from dust particles and splashes.
Lab Coat	Standard laboratory coat.	To protect clothing and skin.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary for handling large quantities or if dust is generated.[2]	To prevent inhalation of airborne particles.

## Handling and Storage Protocols

Proper handling and storage are critical to maintain the integrity of the compound and ensure the safety of laboratory personnel.

### Handling Workflow

The following diagram outlines the recommended workflow for handling **N-(3-Chlorophenyl)-N-hydroxybenzamide**, from receiving to disposal.



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Caption: Recommended workflow for handling **N-(3-Chlorophenyl)-N-hydroxybenzamide**.

## Storage Conditions

To ensure the stability and longevity of **N-(3-Chlorophenyl)-N-hydroxybenzamide**, the following storage conditions are recommended based on protocols for light- and air-sensitive compounds.[7][9][10]

- Temperature: Store in a cool, dry place. For long-term storage, refrigeration at 2-8°C is advisable.[2]
- Atmosphere: For compounds susceptible to oxidation or hydrolysis, storage under an inert atmosphere (e.g., argon or nitrogen) is recommended.[9]
- Light: Protect from light by storing in an amber vial or a container wrapped in opaque material.[10]
- Container: Use a tightly sealed container to prevent moisture and air ingress.[7]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[2][3]

## Experimental Protocols

The following are general protocols that may be adapted for specific research applications.

### Protocol 1: Preparation of a Stock Solution

This protocol outlines the preparation of a stock solution for use in cell-based assays or other experiments.

Materials:

- **N-(3-Chlorophenyl)-N-hydroxybenzamide**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood

- Appropriate PPE
- Sterile microcentrifuge tubes or vials

Procedure:

- Perform all operations in a chemical fume hood.[11]
- Don appropriate PPE, including gloves, safety goggles, and a lab coat.[8]
- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh the desired amount of **N-(3-Chlorophenyl)-N-hydroxybenzamide** into the tube.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Cap the tube securely and vortex until the compound is completely dissolved. Gentle warming may be required for some compounds.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

## Protocol 2: Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is crucial.

Spill Response:

- Small Spills:
  - If trained, absorb the spill with an inert material (e.g., vermiculite, sand).[11]
  - Place the contaminated material into a sealed, labeled container for hazardous waste disposal.[11]
  - Clean the spill area with a suitable solvent, followed by soap and water.[2]

- Large Spills:
  - Evacuate the area and prevent entry.
  - Contact your institution's Environmental Health and Safety (EHS) department immediately. [\[12\]](#)

#### First Aid Measures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [\[13\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [\[13\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention. [\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [\[2\]](#)

## Application in Research: A Note on HDAC Inhibition

N-hydroxybenzamides are a well-established class of Histone Deacetylase (HDAC) inhibitors. The hydroxamic acid moiety is crucial for chelating the zinc ion in the active site of HDAC enzymes, leading to their inhibition. The following diagram illustrates this general mechanism.



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Caption: General mechanism of HDAC inhibition by N-hydroxybenzamides.

Researchers investigating **N-(3-Chlorophenyl)-N-hydroxybenzamide** for its potential as an HDAC inhibitor would typically perform in vitro enzymatic assays and cell-based assays to

determine its potency and selectivity.

## Conclusion

While specific data for **N-(3-Chlorophenyl)-N-hydroxybenzamide** is not readily available, a conservative approach to handling and storage based on analogous compounds is essential for ensuring laboratory safety and maintaining the integrity of the compound. Researchers are strongly encouraged to adhere to the protocols outlined in this guide and to consult with their institution's safety office for any further guidance.

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